

Commercial Suppliers and Technical Guide for 2-Hydroxyestradiol-¹³C₆

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Compound of Interest

Compound Name: 2-Hydroxyestradiol-13C6

Cat. No.: B12427148

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This technical guide provides an in-depth overview of 2-Hydroxyestradiol-¹³C₆, a critical analytical standard for research in endocrinology, oncology, and drug development. This document outlines commercial sources, presents detailed analytical methodologies, and illustrates key biological pathways associated with this stable isotope-labeled catechol estrogen.

Commercial Availability of 2-Hydroxyestradiol-¹³C₆

For researchers seeking to procure 2-Hydroxyestradiol-¹³C₆, several reputable suppliers offer this compound, typically with high isotopic and chemical purity. The following table summarizes the key quantitative data from prominent commercial vendors to facilitate comparison and purchasing decisions.

Supplier	Product Name	Catalog Number/Reference	Isotopic Purity (%)	Chemical Purity (%)	Available Quantity
LGC Standards	2-Hydroxyestra diol (13,14,15,16, 17,18- ¹³ C ₆ , 99%)	TRC-H981602	99	Not Specified	Not Specified
Eurisotop (Cambridge Isotope Laboratories)	DL-2-HYDROXYE STRADIOL (13,14,15,16, 17,18- ¹³ C ₆ , 99%)	CLM-8012	99	98	0.1 mg
Alfa Chemistry	DL-2-Hydroxyestra diol (13,14,15,16, 17,18- ¹³ C ₆ , 99%)	Not Specified	99	Not Specified	Not Specified
Chromservis (distributor for CIL)	dl-2-hydroxyestra diol (13,14,15,16, 17,18- ¹³ C ₆ , 99%)	CLM-8012	99	Not Specified	Not Specified

Experimental Protocol: Quantification of 2-Hydroxyestradiol in Human Serum/Plasma by Isotope Dilution LC-MS/MS

The following protocol provides a detailed methodology for the accurate quantification of 2-Hydroxyestradiol in biological matrices using 2-Hydroxyestradiol- $^{13}\text{C}_6$ as an internal standard. This method is a composite of established techniques in the field.[\[1\]](#)[\[2\]](#)[\[3\]](#)

1. Materials and Reagents:

- 2-Hydroxyestradiol- $^{13}\text{C}_6$ (Internal Standard)
- Unlabeled 2-Hydroxyestradiol (for calibration standards)
- HPLC-grade Methanol, Acetonitrile, and Water
- Formic Acid
- Human serum or plasma (charcoal-stripped for calibration curve)
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB)
- β -Glucuronidase/Arylsulfatase from *Helix pomatia* (for total estrogen measurement)
- Ascorbic acid
- Acetate buffer (pH 5.0)

2. Standard Solution Preparation:

- Stock Solutions: Prepare individual stock solutions of unlabeled 2-Hydroxyestradiol and 2-Hydroxyestradiol- $^{13}\text{C}_6$ in methanol at a concentration of 1 mg/mL. Store at -20°C .
- Working Standard Solutions: Serially dilute the unlabeled 2-Hydroxyestradiol stock solution with methanol to prepare a series of working standards for the calibration curve (e.g., 0.1 pg/mL to 1000 pg/mL).
- Internal Standard Spiking Solution: Dilute the 2-Hydroxyestradiol- $^{13}\text{C}_6$ stock solution with methanol to a final concentration of 1 ng/mL.

3. Sample Preparation:

- For Total 2-Hydroxyestradiol (including conjugated forms):
 - To 500 μ L of serum/plasma, add 10 μ L of the internal standard spiking solution.
 - Add 500 μ L of acetate buffer (pH 5.0) containing ascorbic acid.
 - Add 10 μ L of β -Glucuronidase/Arylsulfatase solution.
 - Incubate at 37°C for at least 4 hours to overnight to deconjugate the estrogens.
- For Unconjugated (Free) 2-Hydroxyestradiol:
 - To 500 μ L of serum/plasma, add 10 μ L of the internal standard spiking solution.
 - Proceed directly to extraction.

4. Solid Phase Extraction (SPE):

- Condition the SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Load the prepared sample onto the cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water.
- Elute the analytes with 1 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the initial mobile phase.

5. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in methanol.

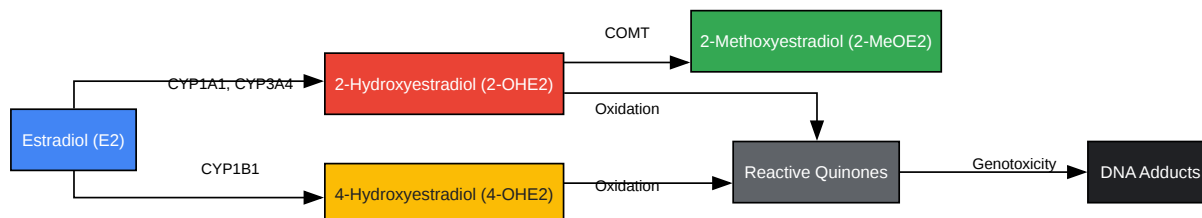
- Gradient: A suitable gradient to separate 2-Hydroxyestradiol from other estrogens and matrix components (e.g., 5-95% B over 10 minutes).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), negative or positive mode (derivatization may be required for enhanced sensitivity in positive mode).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - 2-Hydroxyestradiol: Precursor ion (m/z) -> Product ion (m/z) - to be optimized based on instrumentation.
 - 2-Hydroxyestradiol- $^{13}\text{C}_6$: Precursor ion (m/z) -> Product ion (m/z) - to be optimized based on instrumentation.
 - Optimize collision energy and other MS parameters for maximum signal intensity.

6. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the unlabeled standards.
- Determine the concentration of 2-Hydroxyestradiol in the unknown samples by interpolating their peak area ratios from the calibration curve.

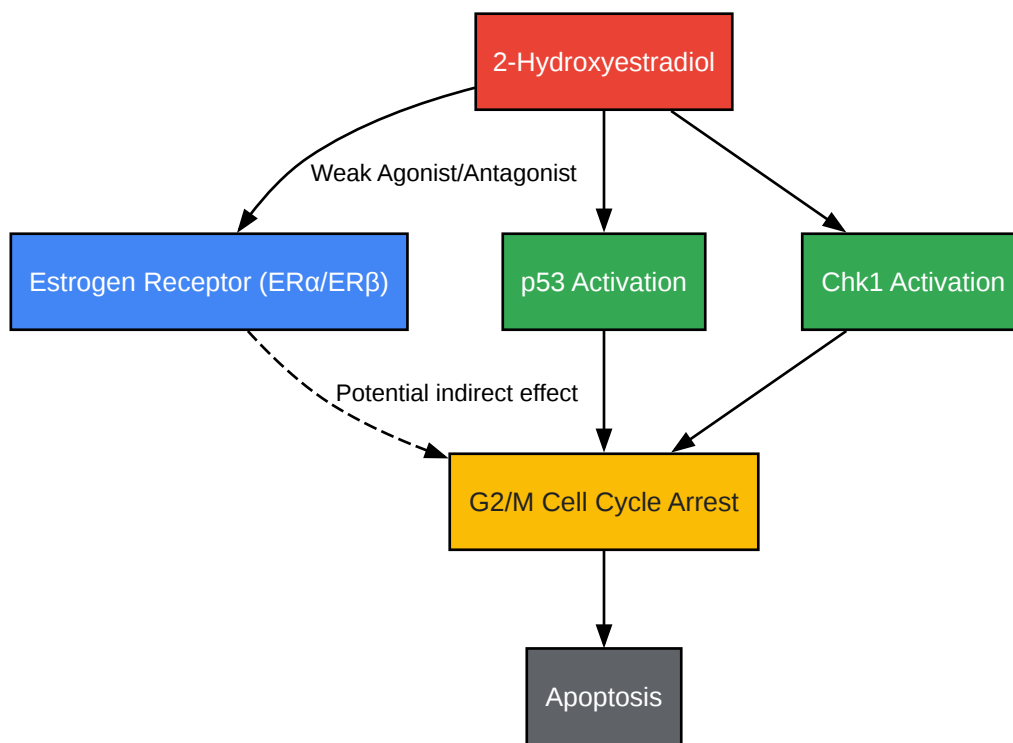
Biological Pathways and Experimental Workflows

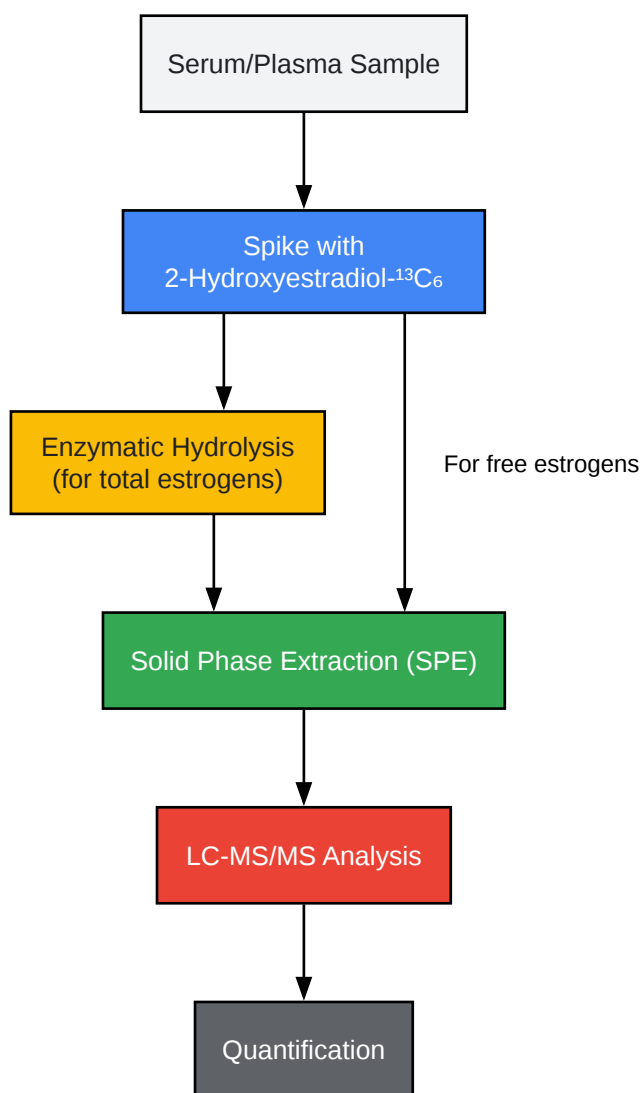
To understand the biological context and experimental design involving 2-Hydroxyestradiol, the following diagrams illustrate key pathways and a typical analytical workflow.



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Metabolic pathway of Estradiol to 2-Hydroxyestradiol and its downstream products.





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References

- 1. 2-Hydroxyestradiol | Rupa Health [rupahealth.com]
- 2. Estrogen receptor signaling mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Estradiol - Wikipedia [en.wikipedia.org]

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